

Application Notes and Protocols for CRA-026440 in Cell Culture

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Compound of Interest

Compound Name: CRA-026440

CAS No.: 847460-34-8

Cat. No.: B1663499

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Introduction

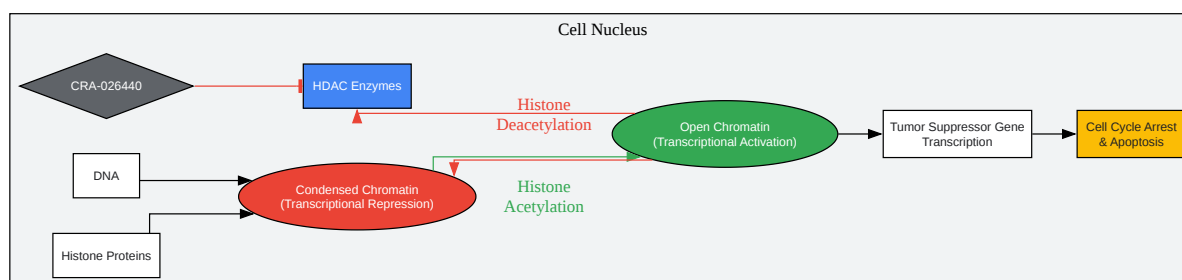
CRA-026440 is a potent, broad-spectrum histone deacetylase (HDAC) inhibitor. It exhibits significant anti-proliferative and anti-angiogenic activities, making it a valuable tool for cancer research and drug development. This document provides detailed protocols for the preparation and application of **CRA-026440** in a cell culture setting, ensuring optimal performance and reproducibility of experiments.

Chemical Identity:

Identifier	Value
Compound Name	5-[2-(dimethylamino)ethoxy]-N-[3-[4-(hydroxycarbamoyl)phenyl]prop-2-ynyl]-1H-indole-2-carboxamide
Synonym	HY-19754
CAS Number	847460-34-8
Molecular Formula	C23H24N4O4
Molecular Weight	420.46 g/mol

Mechanism of Action: HDAC Inhibition

CRA-026440 exerts its biological effects by inhibiting the activity of histone deacetylases (HDACs). HDACs are a class of enzymes that remove acetyl groups from histones, leading to chromatin condensation and transcriptional repression. By inhibiting HDACs, **CRA-026440** promotes histone hyperacetylation, resulting in a more relaxed chromatin structure. This, in turn, allows for the transcription of tumor suppressor genes and other genes involved in cell cycle arrest and apoptosis, ultimately leading to the inhibition of cancer cell growth.



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Caption: Mechanism of action of **CRA-026440** as an HDAC inhibitor.

Quantitative Data

CRA-026440 has been shown to be a potent inhibitor of multiple HDAC isoenzymes. The inhibitory activity is quantified by the K_i value, which represents the concentration of the inhibitor required to produce half-maximum inhibition.

HDAC Isoenzyme	K_i (nM)[1]
HDAC1	4
HDAC2	14
HDAC3	11
HDAC6	15
HDAC8	7
HDAC10	20

Experimental Protocols

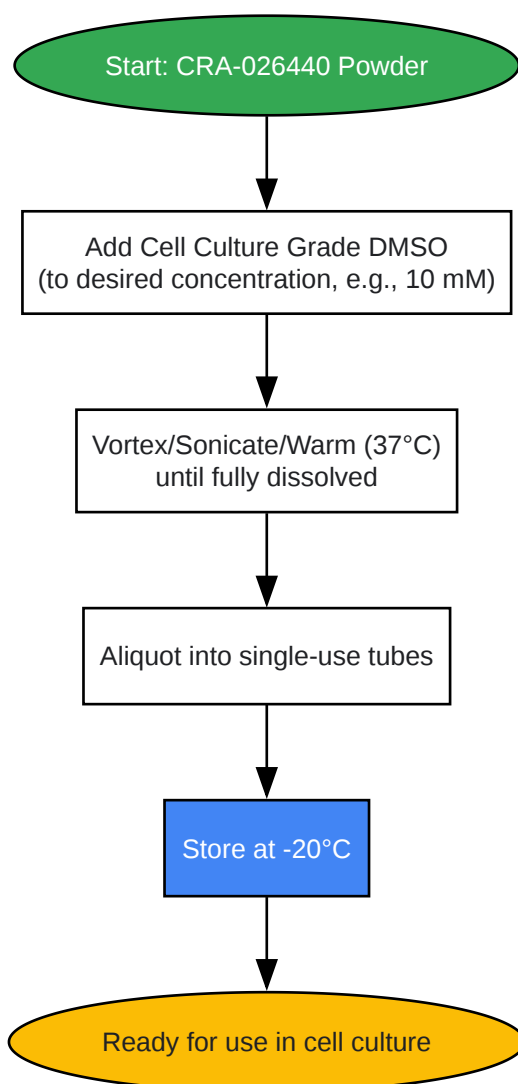
Reagent Preparation

Materials:

- **CRA-026440** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free water or phosphate-buffered saline (PBS)
- Complete cell culture medium (e.g., DMEM or RPMI-1640 supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin)

Protocol for Reconstituting **CRA-026440**:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Stock Solution Preparation:
 - **CRA-026440** is soluble in DMSO at a concentration of up to 100 mg/mL (237.83 mM).[\[1\]](#)
 - To prepare a 10 mM stock solution, dissolve 4.20 mg of **CRA-026440** powder in 1 mL of DMSO.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) and sonication can aid in dissolution.[\[1\]](#)
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution aliquots at -20°C for up to two years.[\[1\]](#)



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Caption: Workflow for the preparation of **CRA-026440** stock solution.

Cell Treatment Protocol

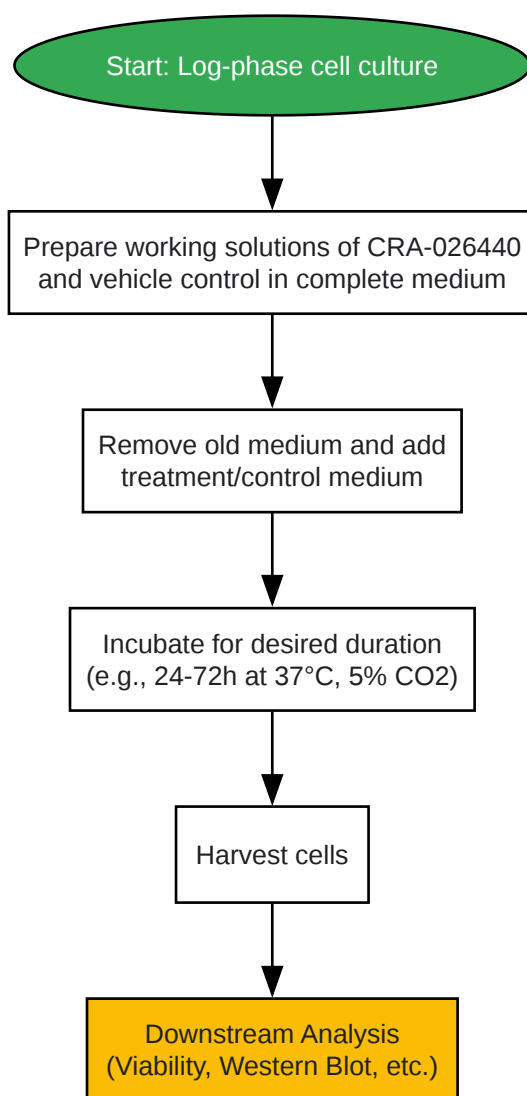
Materials:

- Cultured cells in appropriate flasks or plates
- Complete cell culture medium
- **CRA-026440** stock solution (e.g., 10 mM in DMSO)

- Sterile, pyrogen-free water or PBS

Protocol for Treating Cells with **CRA-026440**:

- Cell Seeding: Seed cells at the desired density in culture vessels and allow them to adhere and enter the logarithmic growth phase (typically 18-24 hours).
- Preparation of Working Solutions:
 - Thaw an aliquot of the **CRA-026440** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **CRA-026440** used.
- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Add the freshly prepared medium containing the desired concentrations of **CRA-026440** (and the vehicle control) to the respective wells or flasks.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Downstream Analysis: Following incubation, cells can be harvested and processed for various downstream assays, such as cell viability assays (e.g., MTT, CellTiter-Glo®), western blotting for histone acetylation, cell cycle analysis, or apoptosis assays.



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Caption: General workflow for treating cultured cells with **CRA-026440**.

Safety Precautions

- **CRA-026440** is a potent bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.
- For research use only. Not for human or veterinary use.

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References

- [1. molnova.com \[molnova.com\]](https://www.molnova.com)
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